

A Technical Guide to the Synthesis and Characterization of Chloromethyl Benzoate

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Compound of Interest

Compound Name: Chloromethyl benzoate

Cat. No.: B1360013

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Abstract: **Chloromethyl benzoate** and its isomers are highly versatile bifunctional compounds that serve as crucial intermediates in the synthesis of a wide array of organic molecules. Possessing both a reactive chloromethyl group and an ester functionality, these compounds are foundational building blocks in the pharmaceutical, agrochemical, and material science industries. This technical guide provides an in-depth overview of the common synthetic routes, detailed characterization methodologies, and significant applications of **chloromethyl benzoate**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Safety Data

Chloromethyl benzoate is an aromatic compound whose properties can vary slightly depending on the substitution pattern (ortho, meta, or para) of the chloromethyl group on the benzene ring. It is a hazardous chemical requiring careful handling in a laboratory setting.^[1]

Physical and Chemical Properties

The following table summarizes the key physicochemical properties for **chloromethyl benzoate** and its common isomers.

Property	Value	Isomer	Reference
Molecular Formula	C ₈ H ₇ ClO ₂	General	[2]
Molecular Weight	170.59 g/mol	General	[2]
CAS Number	5335-05-7	Unspecified	[2]
CAS Number	34040-63-6	3-(chloromethyl)	[1][3]
CAS Number	34040-64-7	4-(chloromethyl)	[4][5]
Appearance	Pale yellow oil; can solidify on standing	Unspecified	[6]
Melting Point	38-39 °C	4-(chloromethyl)	[4]
Boiling Point	240-242 °C	4-(chloromethyl)	[4]

Safety and Hazard Information

The reactivity of the chloromethyl group renders this compound corrosive and irritating.[1] Adherence to strict safety protocols is mandatory.

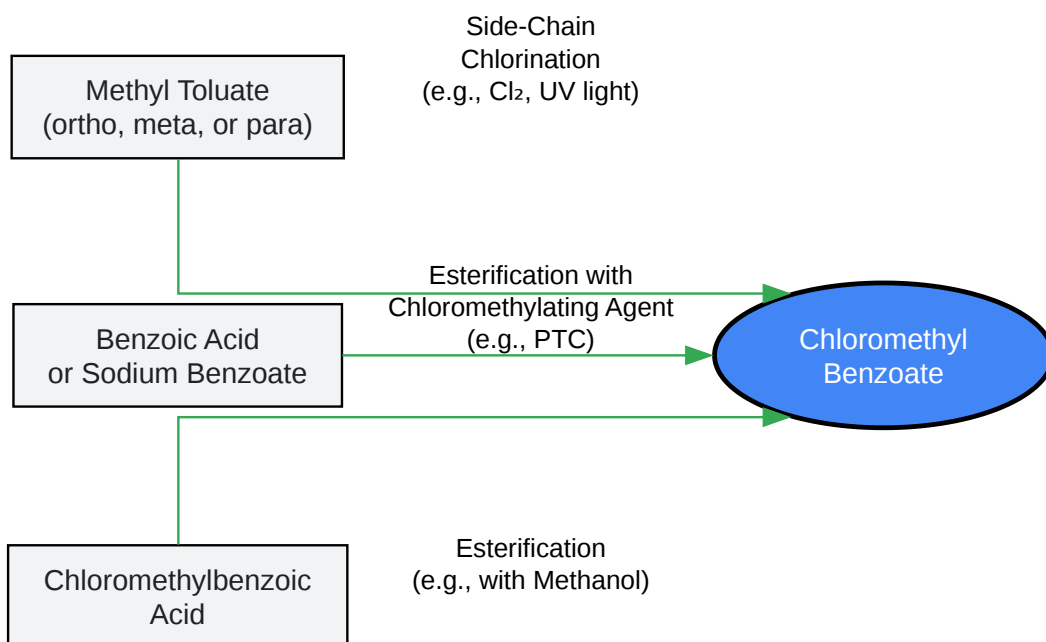
Hazard Class	GHS Code	Description	Reference(s)
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage	[1][2][5]
Acute Toxicity, Oral	H302	Harmful if swallowed	[1][2]
Skin Sensitization	H317	May cause an allergic skin reaction	[2]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[2]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[2]

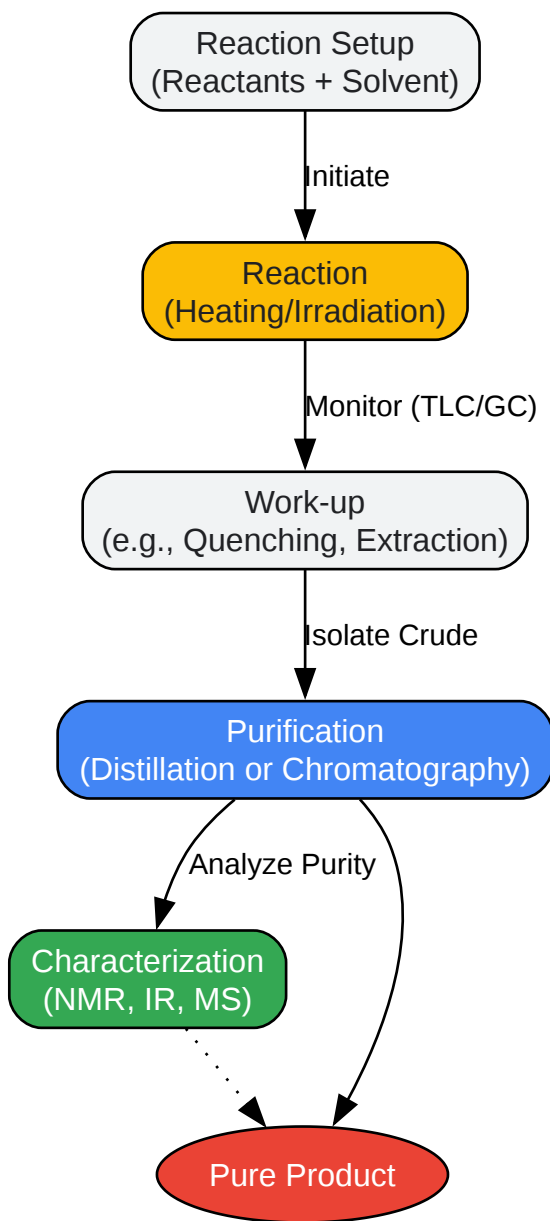
Handling Recommendations:

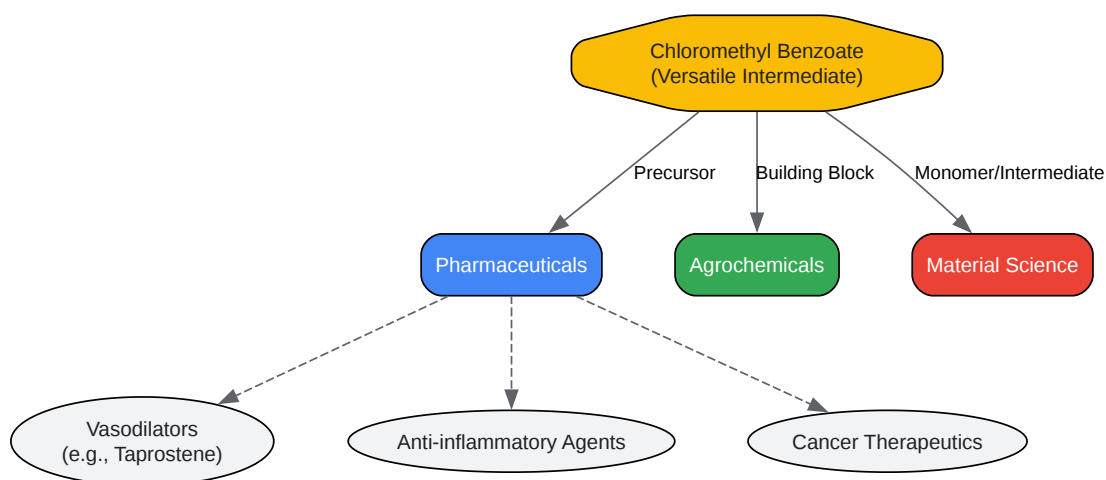
- Work must be conducted in a certified chemical fume hood to avoid vapor inhalation.^[1]
- Personal Protective Equipment (PPE) including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles is required.^[1]
- The compound is a lachrymator, causing severe irritation to the eyes and respiratory tract.^[1]

Synthesis of Chloromethyl Benzoate

Several synthetic routes have been established for the preparation of **chloromethyl benzoate** isomers, each with distinct advantages. The choice of method often depends on the desired isomer, available starting materials, and scale of the reaction.







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